

TR-14035: A Technical Guide to its Role in Inflammatory Cascade Signaling

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Compound of Interest

Compound Name: TR-14035

Cat. No.: B1682992

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Introduction

TR-14035 is a potent, orally bioavailable small molecule that functions as a dual antagonist of $\alpha 4\beta 1$ (Very Late Antigen-4, VLA-4) and $\alpha 4\beta 7$ integrins.[1][2][3] These integrins are key mediators in the inflammatory cascade, playing a crucial role in the recruitment of leukocytes to sites of inflammation.[3][4] By blocking the interaction of these integrins with their respective ligands, **TR-14035** effectively inhibits leukocyte adhesion and infiltration, offering a promising therapeutic strategy for a range of inflammatory and autoimmune diseases, including asthma. [1][4] This technical guide provides an in-depth overview of **TR-14035**, including its mechanism of action, quantitative data on its activity, and detailed experimental protocols for its evaluation.

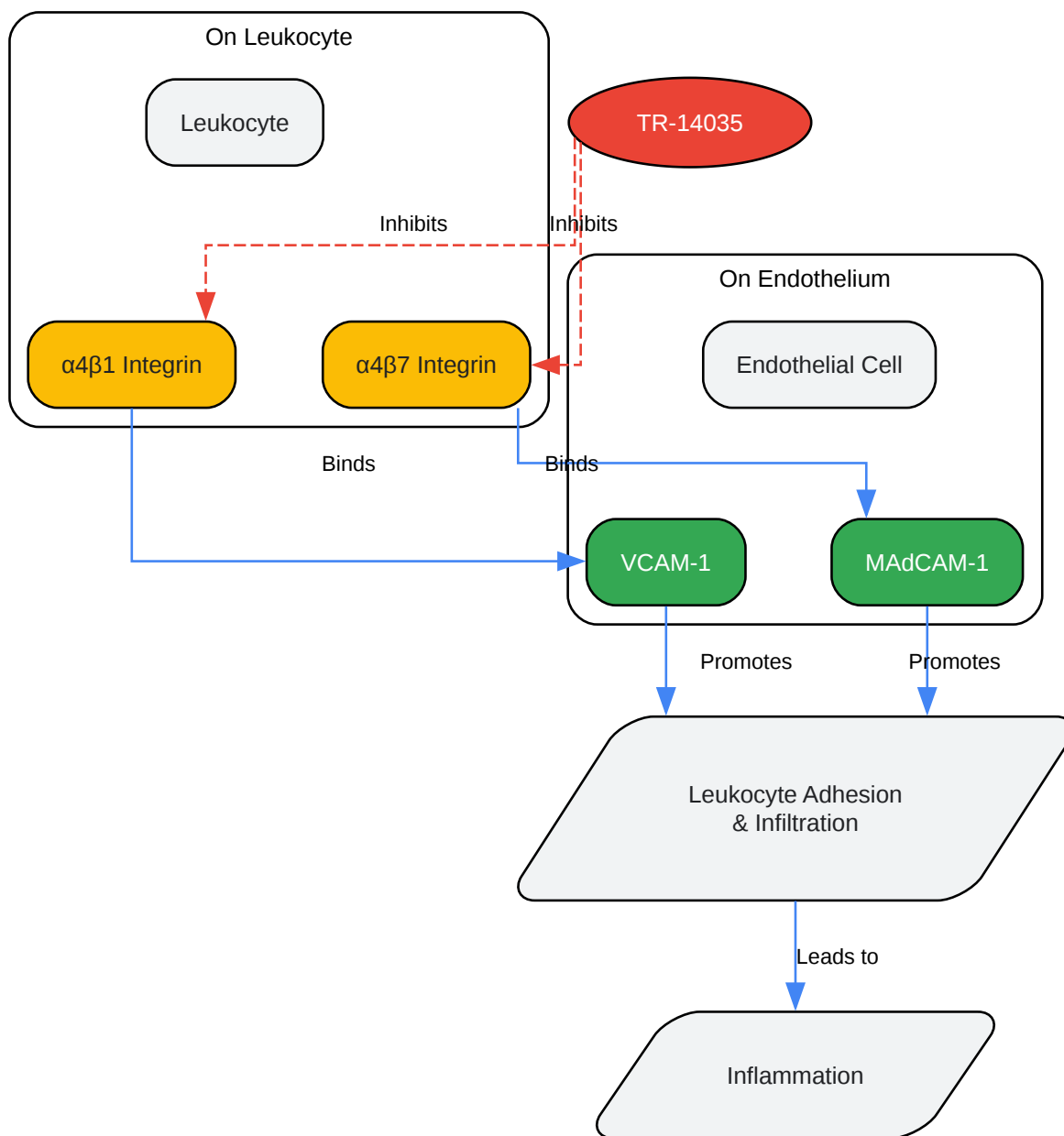
Mechanism of Action: Inhibition of Leukocyte Adhesion

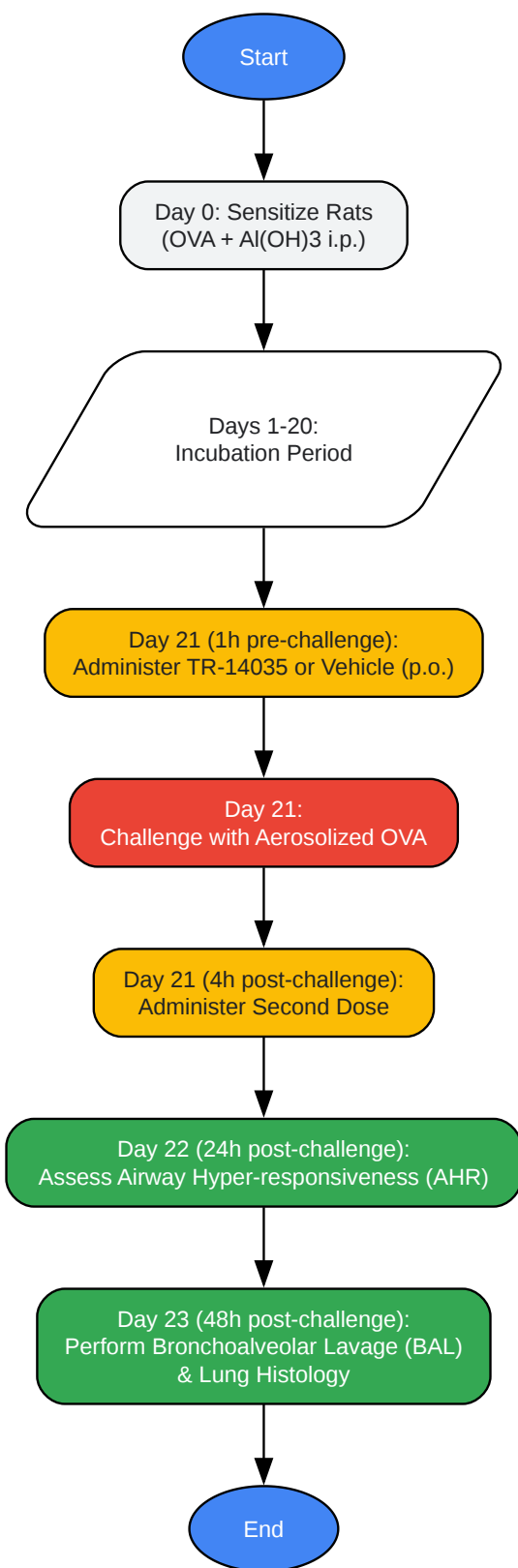
The inflammatory response is a complex biological process involving the coordinated migration of leukocytes from the bloodstream into inflamed tissues. This process, known as the leukocyte adhesion cascade, is heavily dependent on the interaction between integrins on the surface of leukocytes and cell adhesion molecules (CAMs) on the vascular endothelium.

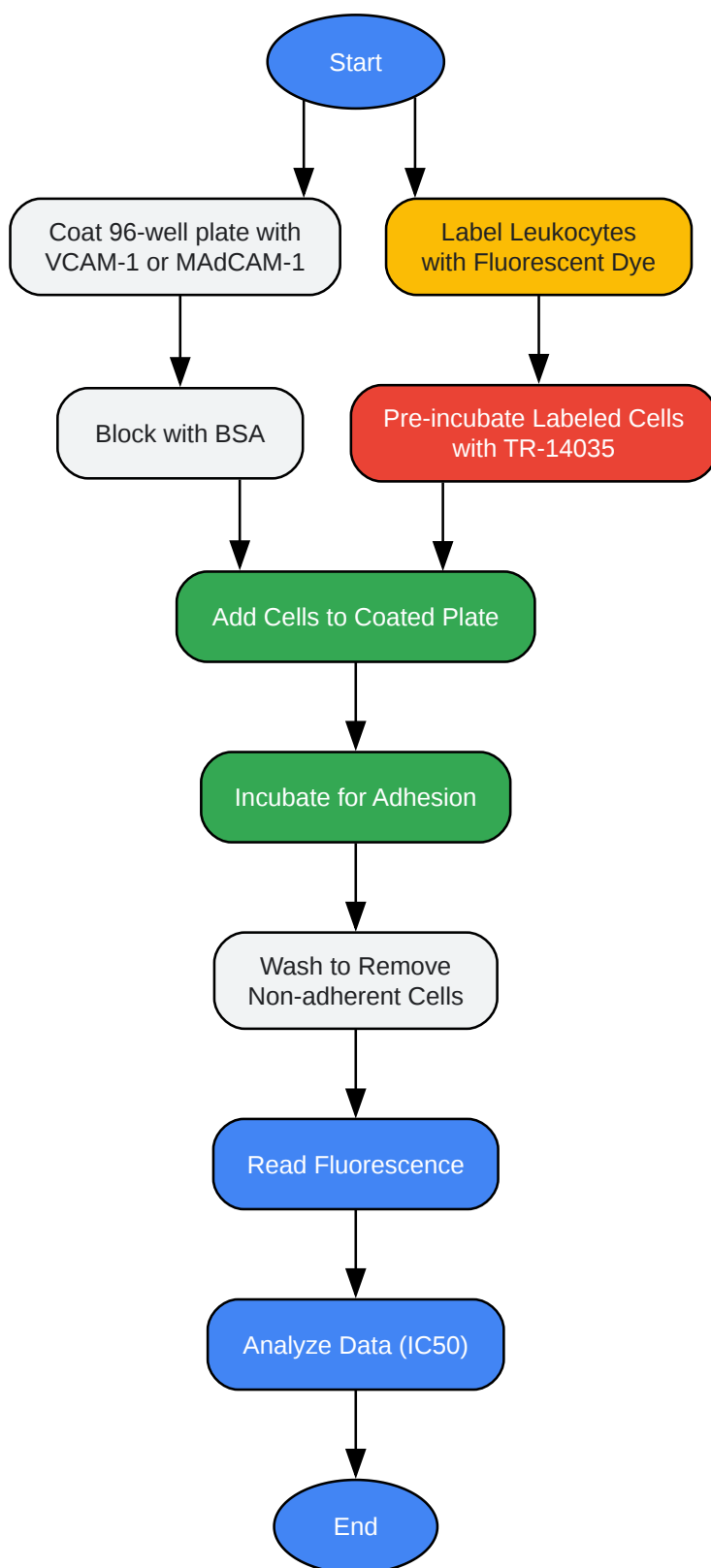
TR-14035 exerts its anti-inflammatory effects by targeting two critical integrins:

- $\alpha 4\beta 1$ (VLA-4): This integrin is expressed on a variety of leukocytes, including lymphocytes, monocytes, eosinophils, and basophils. It primarily binds to Vascular Cell Adhesion Molecule-1 (VCAM-1), which is upregulated on inflamed endothelial cells. This interaction is crucial for the firm adhesion and subsequent transmigration of these leukocytes into the surrounding tissue.
- $\alpha 4\beta 7$: This integrin is predominantly found on a subset of T lymphocytes and plays a critical role in their homing to gut-associated lymphoid tissue (GALT). Its primary ligand is the Mucosal Addressin Cell Adhesion Molecule-1 (MAdCAM-1), which is expressed on the high endothelial venules of the gut.

By competitively binding to the ligand-binding site of both $\alpha 4\beta 1$ and $\alpha 4\beta 7$ integrins, **TR-14035** effectively blocks their interaction with VCAM-1 and MAdCAM-1, respectively. This disruption of the adhesion process prevents the accumulation of inflammatory cells at the site of inflammation, thereby attenuating the inflammatory response.







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